

Homovanillic Acid-13C6: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Homovanillic Acid-13C6

Cat. No.: B13825565

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Homovanillic Acid-13C6 (HVA-13C6) is a stable isotope-labeled internal standard for Homovanillic Acid (HVA), the major terminal metabolite of the neurotransmitter dopamine. Its application is critical in analytical methodologies, particularly in mass spectrometry-based techniques, to ensure accurate quantification of HVA in various biological matrices. This technical guide provides an in-depth overview of **Homovanillic Acid-13C6**, including its chemical and physical properties, its role in dopamine metabolism, and detailed experimental protocols for its use in research and clinical settings.

Core Data Presentation

Chemical and Physical Properties

Property	Value
CAS Number	1185016-45-8
Molecular Formula	$C_3^{13}C_6H_{10}O_4$
Molecular Weight	188.13 g/mol
Appearance	White to off-white solid
Synonyms	4-Hydroxy-3-methoxy(benzene- $^{13}C_6$)acetic Acid, 4-Hydroxy-3-methoxy(phenyl- $^{13}C_6$)acetic Acid

Physicochemical Properties of Unlabeled Homovanillic Acid

While specific experimental data for the $^{13}C_6$ -labeled compound is not extensively available, the physicochemical properties are expected to be very similar to the unlabeled form.

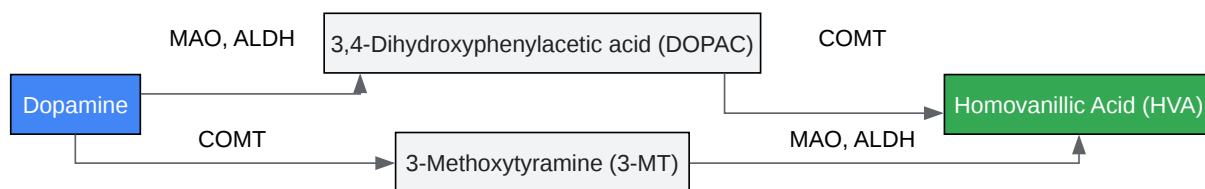
Property	Value
Melting Point	141-143 °C
Boiling Point	358.8 °C at 760 mmHg
Water Solubility	10.5 mg/mL at 25 °C
pKa	4.35 (acidic)

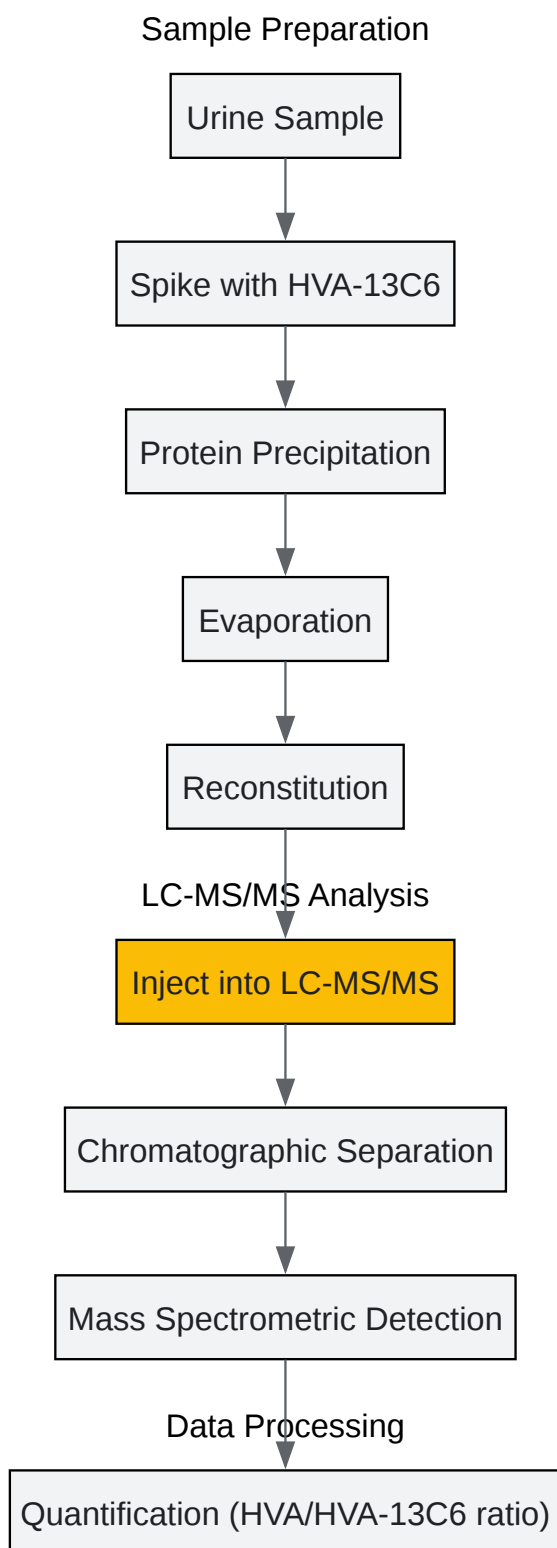
Dopamine Metabolism and the Role of Homovanillic Acid

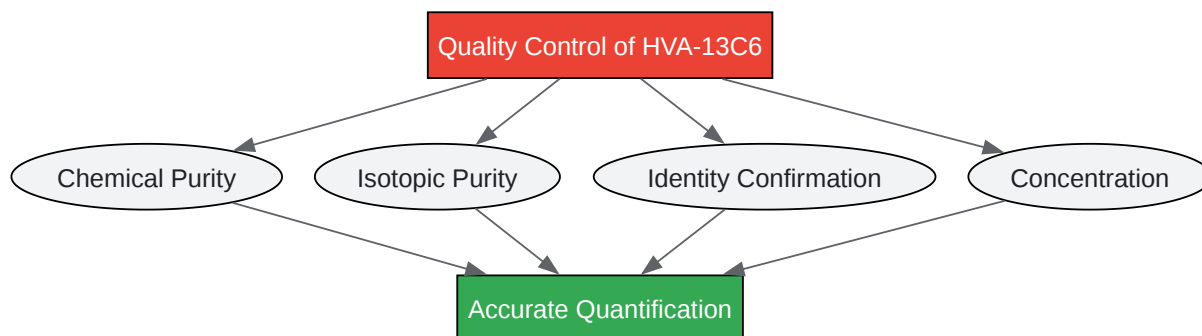
Homovanillic acid is the final product of dopamine metabolism, primarily occurring in the brain and peripheral tissues. The metabolic pathway involves two key enzymes: monoamine oxidase (MAO) and catechol-O-methyltransferase (COMT).^[1] The quantification of HVA is a critical tool for studying dopamine turnover and is a biomarker for several neurological disorders and neuroendocrine tumors. The use of **Homovanillic Acid- $^{13}C_6$** as an internal standard allows for

the precise and accurate measurement of endogenous HVA levels, correcting for variations in sample preparation and instrument response.

Dopamine to Homovanillic Acid Metabolic Pathway







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- To cite this document: BenchChem. [Homovanillic Acid-13C6: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13825565#homovanillic-acid-13c6-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com